Essential Guide to the Safe Disposal of Drp1-IN-1

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Compound of Interest

Compound Name:	*Drp1-IN-1*
Cat. No.:	*B10831888*

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This document provides comprehensive guidance on the proper disposal procedures for the dynamin-related protein 1 (Drp1) inhibitor, **Drp1-IN-1**. Adherence to these protocols is critical for ensuring laboratory safety and minimizing environmental impact. The following procedures are designed for researchers, scientists, and drug development professionals handling this compound.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Drp1-IN-1** are summarized in the table below.

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Property	Value
Chemical Name	Drp1-IN-1
Alternative Names	comp A-7
CAS Number	2247733-08-8
Molecular Formula	$C_{22}H_{24}N_8OS$
Molecular Weight	448.54 g/mol
IC_{50}	0.91 µM for Drp1
Solubility	100 mg/mL (222.95 mM) in DMSO (with ultrasonic)
Appearance	Solid
Storage Temperature	Stock solution: -80°C (6 months); -20°C (1 month)

Detailed Disposal Protocol for **Drp1-IN-1**

Important Note: A specific Safety Data Sheet (SDS) for **Drp1-IN-1** was not publicly available at the time of this writing. The following procedures are based on general best practices for the disposal of potent, biologically active small molecules dissolved in dimethyl sulfoxide (DMSO). Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and comply with all local, regional, and national regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **Drp1-IN-1** for disposal, ensure you are wearing the appropriate PPE to prevent skin and eye contact, inhalation, and ingestion.

- Gloves: Wear chemically resistant gloves (e.g., butyl rubber or nitrile gloves; check your institution's glove compatibility chart for DMSO).
- Eye Protection: Use safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.

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- Respiratory Protection: If handling the solid form outside of a certified chemical fume hood or if aerosolization is possible, a NIOSH-approved respirator may be necessary.

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is crucial.

- Solid Waste:
  - Collect any unused or expired solid **Drp1-IN-1** in its original container or a clearly labeled, sealed waste container.
  - Contaminated consumables such as weigh boats, pipette tips, and microfuge tubes should be placed in a designated solid chemical waste container.
- Liquid Waste (**Drp1-IN-1** in DMSO):
  - Collect all solutions of **Drp1-IN-1** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
  - The container should be labeled "Hazardous Waste: **Drp1-IN-1** in DMSO" and include the approximate concentrations.
  - Do not mix this waste with other solvent streams unless explicitly permitted by your institution's EHS guidelines. DMSO can facilitate the absorption of other chemicals through the skin.
- Aqueous Waste:
  - If any experimental procedures result in aqueous solutions containing **Drp1-IN-1**, these should also be collected as hazardous aqueous waste. Do not pour down the drain.

Step 3: Decontamination of Equipment and Surfaces

- Glassware and Equipment: Reusable glassware and equipment should be decontaminated. A common procedure involves rinsing with a suitable solvent (e.g., ethanol or isopropanol) to remove the compound, followed by a thorough wash with soap and water. The initial solvent rinse should be collected as hazardous waste.

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- Work Surfaces: Clean the work area (e.g., chemical fume hood sash and surface, benchtop) with a detergent solution, followed by a rinse with water. All cleaning materials (e.g., paper towels) should be disposed of as solid hazardous waste.

Step 4: Final Disposal

- Store all waste containers in a designated, secure secondary containment area until they are collected by your institution's EHS personnel.
- Ensure all waste containers are properly sealed and labeled with a completed hazardous waste tag as required by your institution.
- The primary method for the final disposal of organic solvent waste, such as DMSO containing dissolved chemicals, is typically high-temperature incineration by a licensed hazardous waste disposal company.[1][2]

Visual Workflow for **Drp1-IN-1** Disposal

The following diagram illustrates the logical steps for the safe disposal of **Drp1-IN-1**.

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Caption: Logical workflow for the proper disposal of **Drp1-IN-1**.

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References

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- 2. DMSO disposal: – Natur Total nutritional supplement [naturtotalshop.com]
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